

Gnetumontanin B: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Gnetumontanin B*

Cat. No.: *B12401341*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **Gnetumontanin B**, a naturally occurring stilbenoid, with a focus on its physicochemical properties, biological activity, and the methodologies used for its characterization. This document is intended to serve as a valuable resource for researchers in the fields of natural product chemistry, pharmacology, and drug discovery.

Core Physicochemical Data

Gnetumontanin B is a stilbene trimer, a class of polyphenolic compounds known for their diverse biological activities. The fundamental physicochemical properties of **Gnetumontanin B** are summarized below for easy reference.

Property	Value	Citation(s)
CAS Number	809237-87-4	[1][2][3]
Molecular Formula	C ₄₂ H ₃₂ O ₁₁	[2]
Molecular Weight	712.70 g/mol	[2][4]
Appearance	Powder	[1]
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	[1]
Source	Isolated from the lianas of <i>Gnetum montanum</i> f. <i>megalocarpum</i>	[1][4][5]

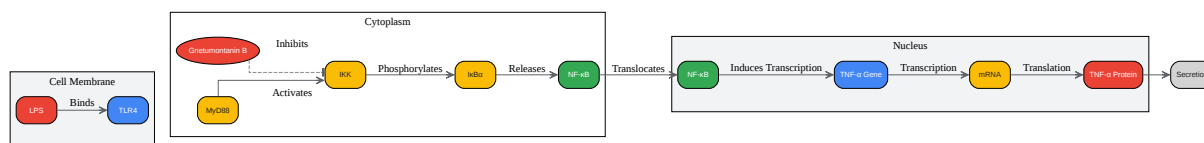
Biological Activity: Inhibition of Tumor Necrosis Factor-alpha (TNF-α)

Gnetumontanin B has demonstrated potent anti-inflammatory activity through the inhibition of Tumor Necrosis Factor-alpha (TNF-α), a key pro-inflammatory cytokine implicated in a range of inflammatory diseases.

Initial studies revealed that **Gnetumontanin B** can significantly inhibit the production of TNF-α. At a concentration of 10⁻⁵ mol/L, it exhibited an inhibitory ratio of 58.1% (P < 0.05). The half-maximal inhibitory concentration (IC₅₀) for this activity was determined to be 1.49 x 10⁻⁶ mol/L, highlighting its potential as a lead compound for the development of novel anti-inflammatory agents.[1][3][5]

Proposed Signaling Pathway

The inhibitory action of **Gnetumontanin B** on TNF-α production likely involves the modulation of intracellular signaling cascades. While the precise mechanism for **Gnetumontanin B** is still under investigation, the inhibition of TNF-α by other natural stilbenoids often involves the downregulation of the NF-κB and MAPK signaling pathways. A proposed general pathway is illustrated below.



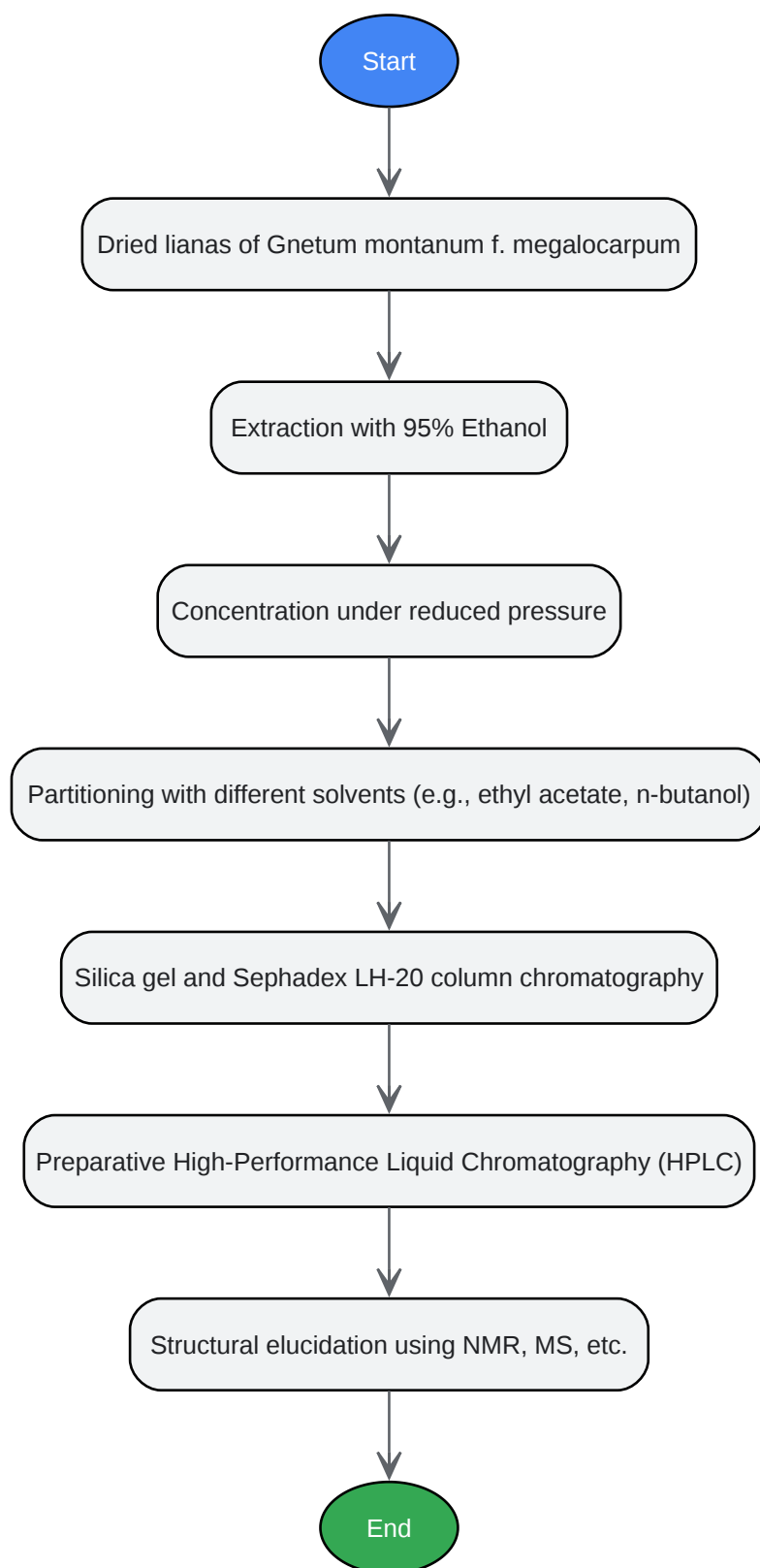
[Click to download full resolution via product page](#)

Caption: Proposed mechanism of **Gnetumontanin B** in inhibiting TNF- α production.

Experimental Protocols

Isolation and Purification of Gnetumontanin B

The following is a generalized protocol based on methods for isolating stilbenoids from Gnetum species.



[Click to download full resolution via product page](#)

Caption: General workflow for the isolation and purification of **Gnetumontanin B**.

TNF- α Inhibition Assay (Representative Protocol)

This protocol describes a common method for assessing the inhibition of TNF- α production in vitro.

- Cell Culture:
 - Murine macrophage cell line RAW 264.7 is cultured in DMEM supplemented with 10% fetal bovine serum and 1% penicillin-streptomycin at 37°C in a 5% CO₂ humidified incubator.
- Cell Treatment:
 - Cells are seeded in 96-well plates and allowed to adhere overnight.
 - The cells are then pre-treated with various concentrations of **Gnetumontanin B** (dissolved in DMSO, with the final DMSO concentration kept below 0.1%) for 1 hour.
- Stimulation:
 - Following pre-treatment, cells are stimulated with lipopolysaccharide (LPS) (1 μ g/mL) to induce TNF- α production and incubated for 24 hours.
- Quantification of TNF- α :
 - The cell culture supernatant is collected.
 - The concentration of TNF- α in the supernatant is quantified using a commercial Enzyme-Linked Immunosorbent Assay (ELISA) kit, following the manufacturer's instructions.
- Data Analysis:
 - The percentage of TNF- α inhibition is calculated relative to the LPS-stimulated control group.
 - The IC₅₀ value is determined by plotting the percentage of inhibition against the logarithm of the **Gnetumontanin B** concentration.

Conclusion

Gnetumontanin B is a promising natural product with significant anti-inflammatory properties, primarily through the inhibition of TNF- α . Its well-defined chemical structure and potent biological activity make it a compelling candidate for further investigation in the development of novel therapeutics for inflammatory conditions. The experimental protocols outlined in this guide provide a foundation for researchers to explore the pharmacological potential of this and other related stilbenoids.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Four new stilbenoids from the lianas of *Gnetum montanum* f. *megalocarpum* - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. *Gnetum montanum* extract induces apoptosis by inhibiting the activation of AKT in SW480 human colon cancer cells - PMC [pmc.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- 4. mdpi.com [mdpi.com]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Gnetumontanin B: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12401341#gnetumontanin-b-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com